

Personal protective equipment for handling 2,4-Difluoronitrobenzene

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Compound of Interest

Compound Name: 2,4-Difluoronitrobenzene

Cat. No.: B147775

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Essential Safety and Handling Guide for 2,4-Difluoronitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2,4-Difluoronitrobenzene** (CAS No. 446-35-5). Adherence to these procedures is paramount to ensure personal safety and regulatory compliance in the laboratory.

Immediate Safety and Hazard Information

2,4-Difluoronitrobenzene is a combustible liquid and is toxic if swallowed, in contact with skin, or if inhaled. It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably within a chemical fume hood.

Hazard Identification:

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 3)	Danger	H301: Toxic if swallowed.	
Acute Toxicity, Dermal (Category 3)	Danger	H311: Toxic in contact with skin.	
Acute Toxicity, Inhalation (Category 3)	Danger	H331: Toxic if inhaled.	
Skin Corrosion/Irritation (Category 2)	Warning	H315: Causes skin irritation.	
Serious Eye Damage/Eye Irritation (Category 2A)	Warning	H319: Causes serious eye irritation.	
Specific target organ toxicity — single exposure (Category 3), Respiratory system	Warning	H335: May cause respiratory irritation.	
Flammable liquids (Category 4)	Warning	H227: Combustible liquid.	

Physical and Chemical Properties:

Property	Value
Molecular Formula	C ₆ H ₃ F ₂ NO ₂
Molecular Weight	159.09 g/mol
Appearance	Dark yellow liquid[1]
Boiling Point	203-204 °C[1]
Melting Point	9-10 °C[1]
Flash Point	90 °C (194 °F)[1]
Density	1.451 g/cm ³ [2]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense when handling **2,4-Difluoronitrobenzene**. The following table outlines the minimum required PPE.

Body Part	Recommended Protection	Specification
Eyes/Face	Safety Goggles and Face Shield	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166. [1] [2]
Skin/Hands	Chemical-resistant gloves	Butyl rubber or Viton® are recommended for handling nitro compounds. Nitrile gloves may be suitable for splash protection but should be changed immediately upon contact. Always inspect gloves for degradation before use.
Body	Laboratory Coat and Chemical-resistant Apron	A complete suit protecting against chemicals may be necessary for larger quantities. [3]
Respiratory	NIOSH-approved respirator with organic vapor cartridges	Required when working outside of a fume hood or when engineering controls are insufficient. A full-face supplied-air respirator may be necessary for high concentrations. [4]

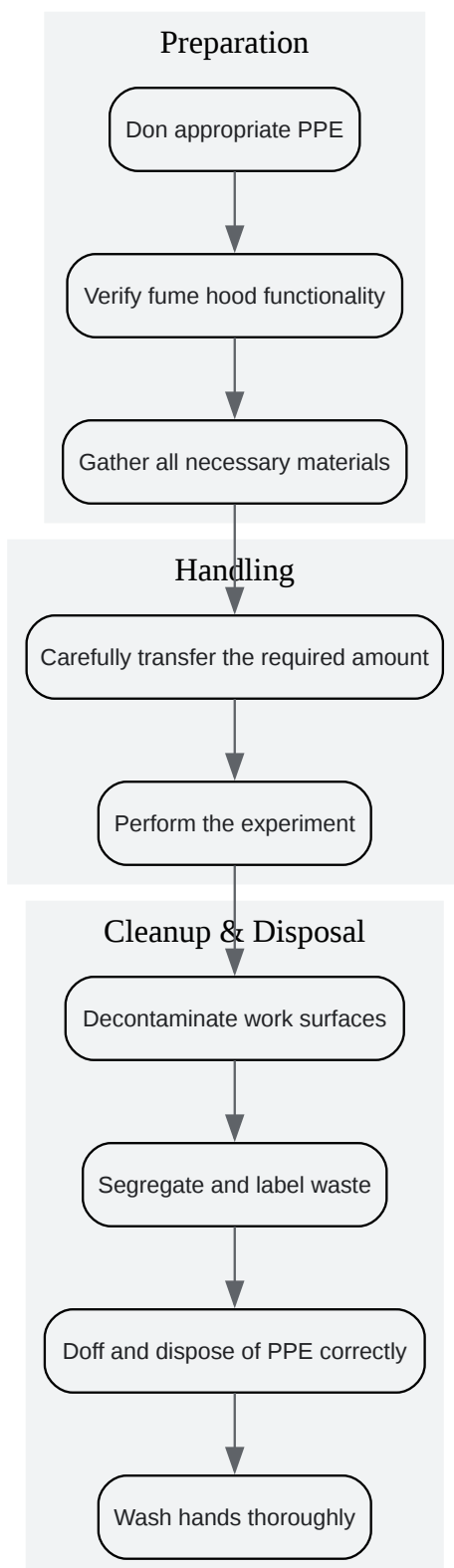
Glove Selection Guidance:

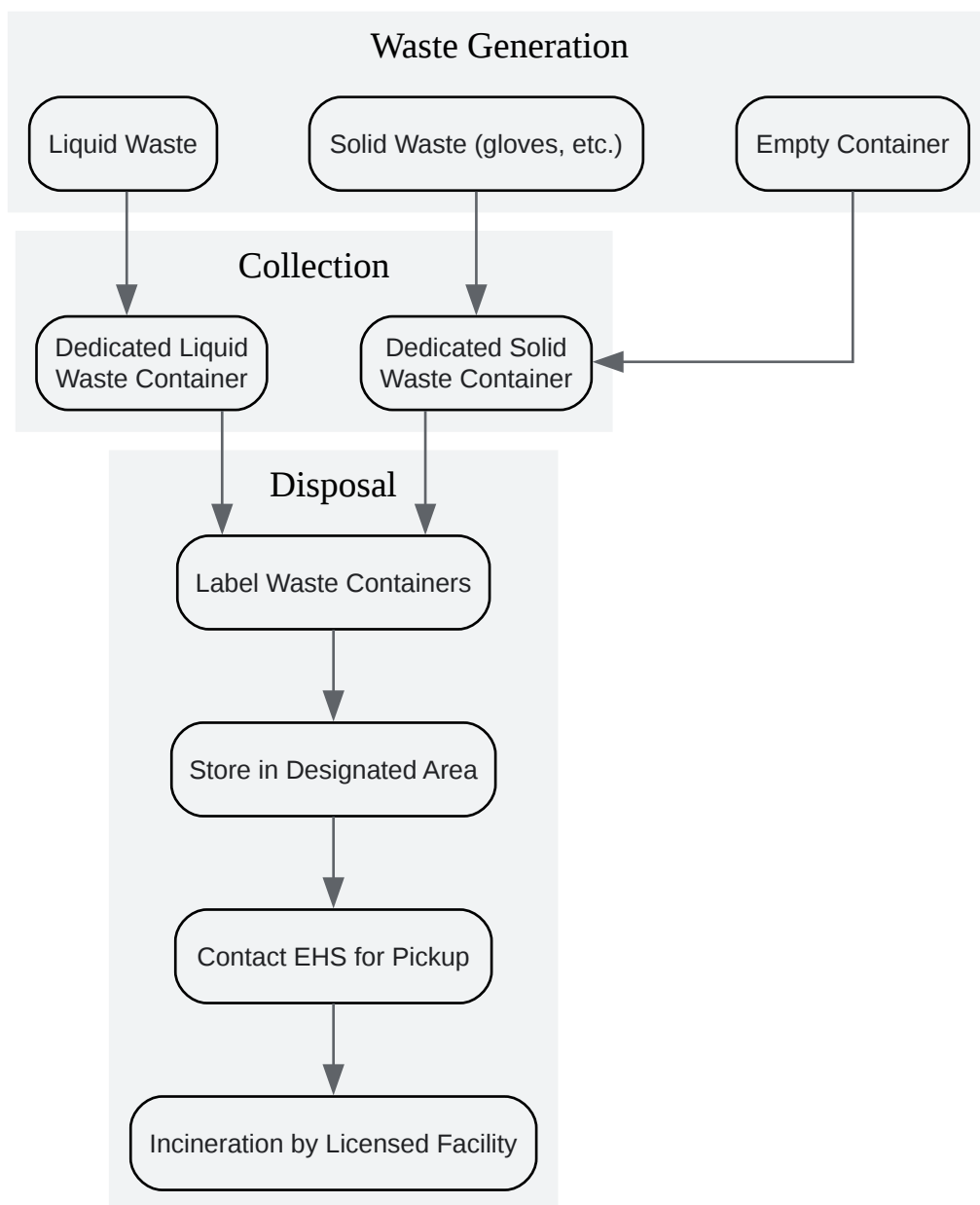
While specific permeation data for **2,4-Difluoronitrobenzene** is not readily available, data for similar aromatic nitro compounds suggests that Butyl rubber and Viton® gloves offer the best protection for extended contact. Nitrile gloves are not recommended for prolonged immersion but can be used for incidental splash protection, provided they are replaced immediately after contact.

Glove Material	Recommendation for Aromatic Nitro Compounds
Butyl Rubber	Excellent
Viton®	Excellent
Neoprene	Good to Fair
Nitrile	Fair (for splash protection only)
Natural Rubber (Latex)	Poor

Operational Plan: Step-by-Step Handling Procedure

This workflow ensures the safe handling of **2,4-Difluoronitrobenzene** from receipt to disposal.





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